

# In-Depth Technical Guide: OPBP-1 Binding Affinity to PD-L1

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## Compound of Interest

Compound Name: OPBP-1

Cat. No.: B15610324

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This technical guide provides a comprehensive overview of the binding affinity of the D-peptide **OPBP-1** to its target, Programmed Death-Ligand 1 (PD-L1). **OPBP-1** is a novel peptide inhibitor developed to disrupt the PD-1/PD-L1 immune checkpoint pathway, a critical mechanism in cancer immune evasion. This document summarizes the quantitative binding data, details the experimental methodologies used for its characterization, and visualizes the relevant biological pathways and experimental workflows.

## Quantitative Binding Affinity Data

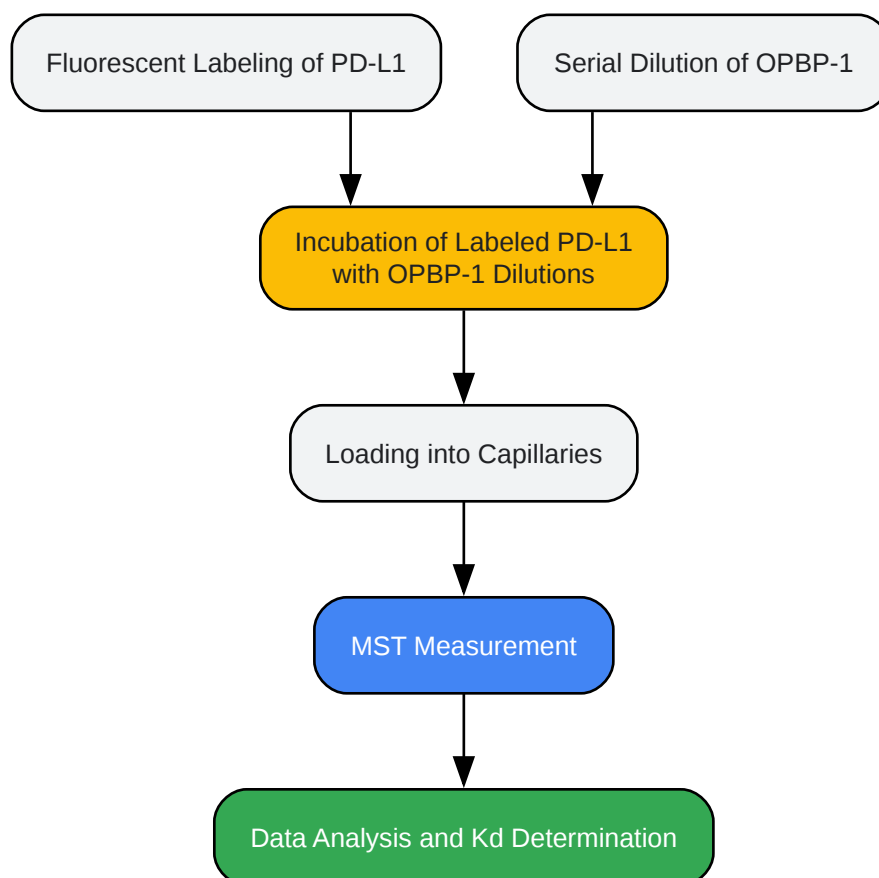
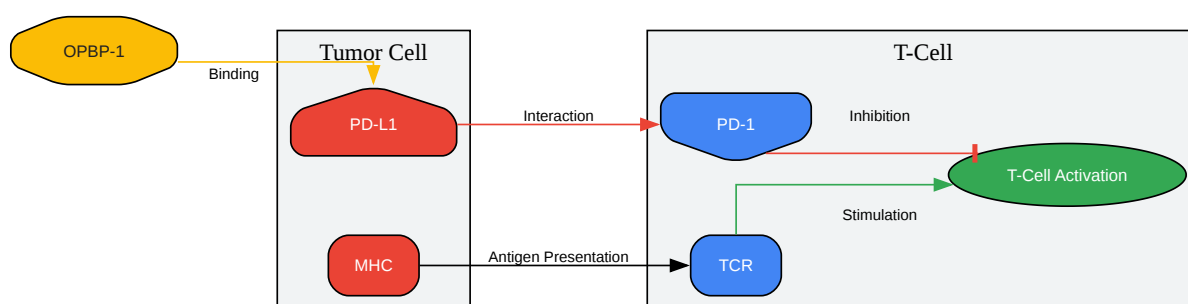
The binding affinity of **OPBP-1** to both human (hPD-L1) and murine (mPD-L1) has been quantified using MicroScale Thermophoresis (MST). The equilibrium dissociation constants (Kd) are presented in the table below. This data is crucial for understanding the potency of **OPBP-1** in disrupting the PD-1/PD-L1 interaction.

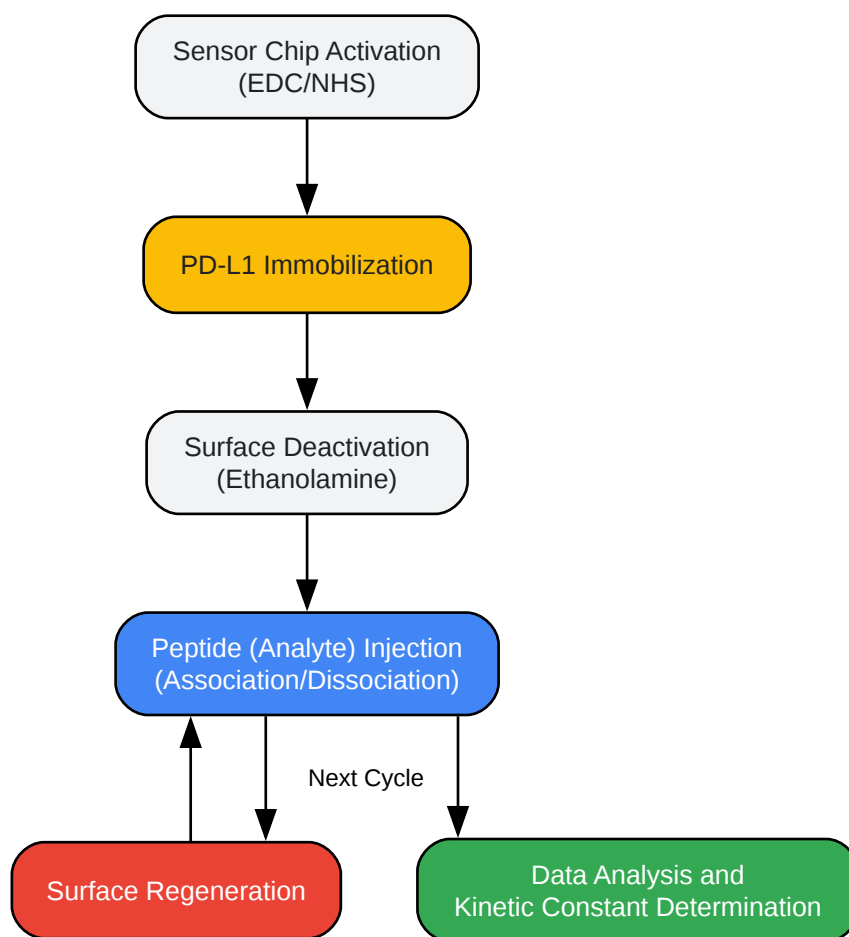
Ligand	Analyte	Method	Kd (μM)
hPD-L1	OPBP-1	MST	0.43
mPD-L1	OPBP-1	MST	0.58

Data sourced from Li et al., 2021.

## Signaling Pathway and Mechanism of Action

The PD-1/PD-L1 signaling pathway is a key negative regulator of T-cell activation. The binding of PD-L1, often overexpressed on tumor cells, to the PD-1 receptor on activated T-cells, leads to the suppression of the anti-tumor immune response. **OPBP-1** acts as a competitive inhibitor, binding directly to PD-L1 and thereby preventing its interaction with PD-1. This blockade restores T-cell function and enhances the body's ability to recognize and eliminate cancer cells.





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